

Technical Overview of 1-(4-Amino-3-methoxyphenyl)ethanone (CAS 22106-40-7)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(4-Amino-3-methoxyphenyl)ethanone

Cat. No.: B1285393

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a summary of the publicly available technical information for the chemical compound **1-(4-Amino-3-methoxyphenyl)ethanone**, CAS number 22106-40-7. Despite a comprehensive search of scientific literature and patent databases, in-depth technical data, including detailed experimental protocols, extensive quantitative data, and established biological pathways, remains scarce. The available information suggests that this compound is primarily utilized as a chemical intermediate in organic synthesis.

Chemical Properties and Identifiers

1-(4-Amino-3-methoxyphenyl)ethanone, also known as 4'-Amino-3'-methoxyacetophenone, is an aromatic ketone. Its fundamental properties are summarized below.

Property	Value
CAS Number	22106-40-7
Molecular Formula	C ₉ H ₁₁ NO ₂
Synonyms	4'-Amino-3'-methoxyacetophenone

Synthesis and Applications

Detailed, publicly accessible protocols for the synthesis of **1-(4-Amino-3-methoxyphenyl)ethanone** are not readily available in scientific literature. Chemical suppliers list it as a commercially available reagent, indicating its role as a building block in more complex chemical syntheses.

While specific applications are not extensively documented, compounds with the aminophenyl ethanone scaffold are known intermediates in medicinal chemistry. For instance, various substituted aminoacetophenones are precursors for the synthesis of quinazoline derivatives, a class of compounds investigated for a wide range of biological activities, including anticancer properties. However, no specific literature was identified that details the use of **1-(4-Amino-3-methoxyphenyl)ethanone** in the synthesis of quinazolines or other biologically active molecules.

Biological Activity and Signaling Pathways

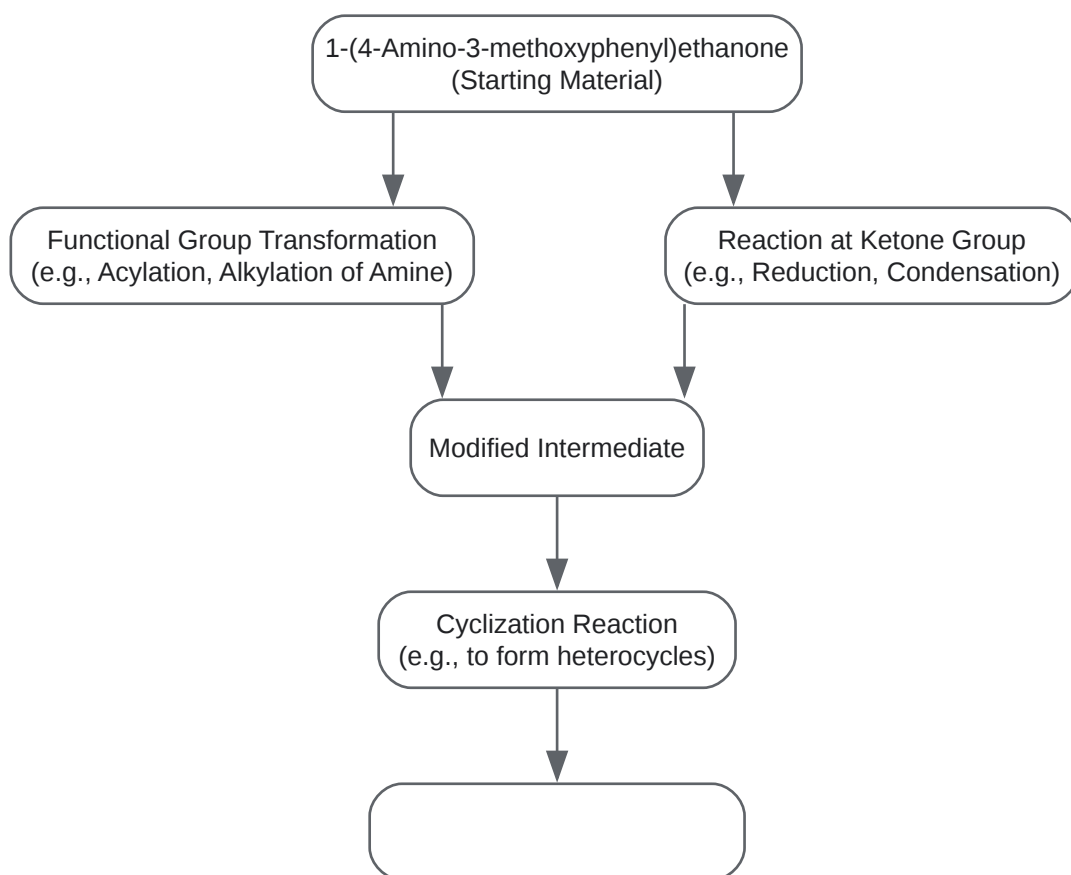
There is no publicly available data on the biological activity of **1-(4-Amino-3-methoxyphenyl)ethanone**. Consequently, no associated signaling pathways or mechanisms of action have been described. In-depth studies on its pharmacological, toxicological, or metabolic properties have not been found in the public domain.

Experimental Protocols

No detailed experimental protocols for biological assays or specific synthetic applications involving **1-(4-Amino-3-methoxyphenyl)ethanone** were found.

Logical Workflow: Potential as a Synthetic Intermediate

Given its chemical structure, a logical application for this compound is as a starting material in multi-step organic synthesis. The amino and ketone functional groups allow for a variety of chemical transformations. A generalized workflow illustrating its potential use is depicted below.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com